

FLT3-IN-16: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: FLT3-IN-16

Cat. No.: B377920

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **FLT3-IN-16**, a potent FMS-like tyrosine kinase 3 (FLT3) inhibitor.

FLT3-IN-16 is a small molecule inhibitor of FLT3 with a reported IC₅₀ of 1.1 μ M.^[1] It is a valuable tool for in vitro studies of acute myeloid leukemia (AML) and other hematological malignancies where FLT3 signaling is implicated.

Quantitative Data Summary

For ease of comparison, the solubility of **FLT3-IN-16** in common laboratory solvents is summarized below. It is recommended to use dimethyl sulfoxide (DMSO) for the preparation of stock solutions.

Solvent	Solubility	Concentration (mg/mL)	Molar Concentration (mM)
DMSO	Soluble	≥ 3.01 mg/mL*	≥ 10 mM
Ethanol	Limited Data Available	Not Determined	Not Determined
Water	Limited Data Available	Not Determined	Not Determined

*Note: The molecular weight of **FLT3-IN-16** is 301.36 g/mol [\[1\]](#) The concentration in mg/mL is calculated based on a 10 mM stock solution. Solubility in ethanol is expected to be lower than in DMSO, and the compound is likely poorly soluble in aqueous solutions.

Experimental Protocols

Preparation of a 10 mM Stock Solution of FLT3-IN-16 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FLT3-IN-16** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **FLT3-IN-16** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Weighing the Compound:** Carefully weigh out the desired amount of **FLT3-IN-16** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.01 mg of **FLT3-IN-16**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **FLT3-IN-16** powder. For a 10 mM solution with 3.01 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution until the **FLT3-IN-16** is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution. Visually inspect the

solution to ensure no particulate matter remains.

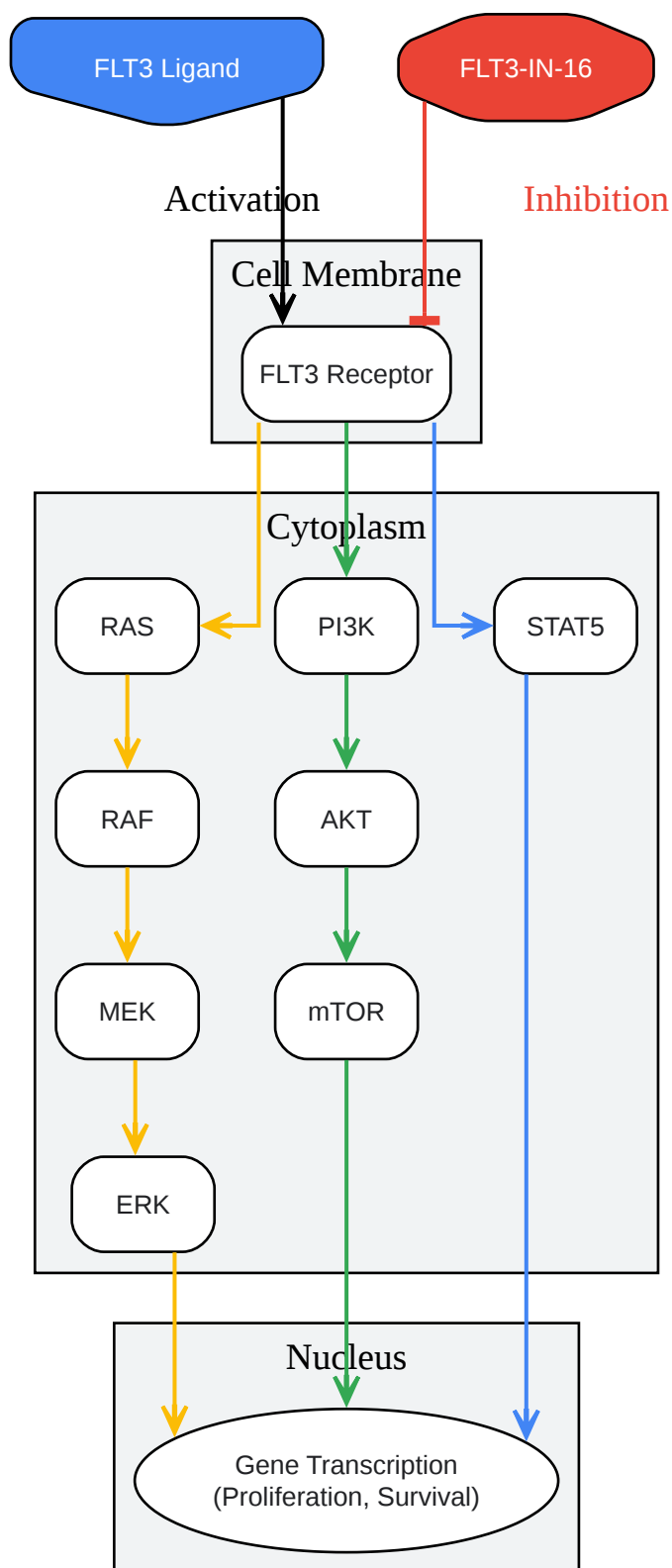
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage. A vendor suggests that stock solutions are stable for up to 1 month at -20°C and up to 6 months at -80°C.[1]

Visualizations

FLT3 Signaling Pathway

The FMS-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase that plays a critical role in the proliferation, survival, and differentiation of hematopoietic stem and progenitor cells. In certain leukemias, particularly acute myeloid leukemia (AML), FLT3 is often mutated, leading to constitutive activation of its downstream signaling pathways and uncontrolled cell growth.

FLT3-IN-16 acts by inhibiting this aberrant signaling.

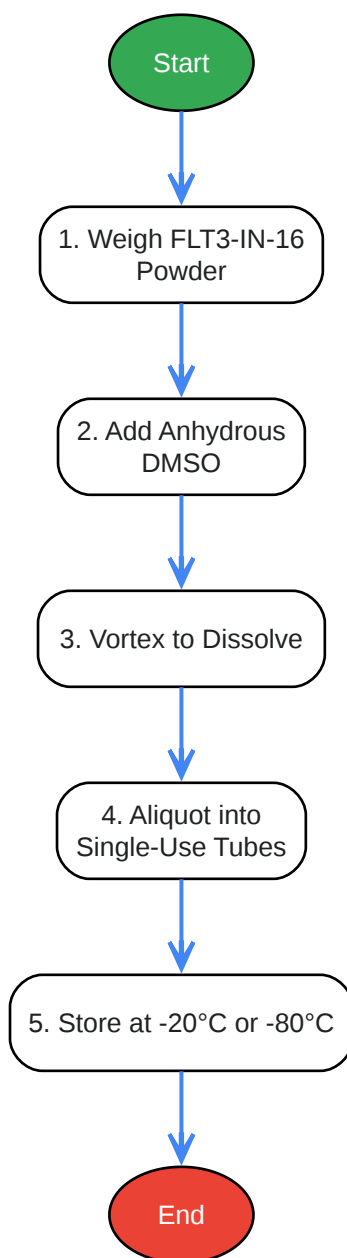


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Caption: FLT3 signaling pathway and the inhibitory action of **FLT3-IN-16**.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the key steps for the preparation of a stock solution of **FLT3-IN-16**.



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Caption: Workflow for preparing a stock solution of **FLT3-IN-16**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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